

# Ethacizine hydrochloride ANDA regulatory standards

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ethacizine hydrochloride

CAS No.: 57530-40-2

Cat. No.: S1933674

Get Quote

## Ethacizine Hydrochloride: Drug Profile

The table below summarizes the core identification and regulatory status of **Ethacizine Hydrochloride** based on the search results.

Attribute	Description
Chemical Name	Ethyl (10-(3-(diethylamino)propanoyl)-10H-phenothiazin-2-yl)carbamate hydrochloride [1]
CAS Number (HCl)	57530-40-2 [1] [2]
CAS Number (Free Base)	33414-33-4 [1] [3]
Molecular Formula	$C_{22}H_{28}ClN_3O_3S$ [2]
Molecular Weight	449.99 g/mol [2]
ANDA Status	No ANDA approval found in recent U.S. FDA lists (as of Q3 2025) [4].
Regional Approval	Approved for use primarily in Russia and some CIS countries [2] [5].

## Clinical Use and Pharmacological Class

Ethacizine is a **Class Ic antiarrhythmic agent**, used to treat serious heart rhythm disorders like ventricular and supraventricular arrhythmias, including those associated with Wolff-Parkinson-White (WPW) syndrome [2] [5]. It works by inhibiting sodium channels, thereby suppressing abnormal cardiac electrical activity.

Clinical studies, though dated, demonstrate its effectiveness:

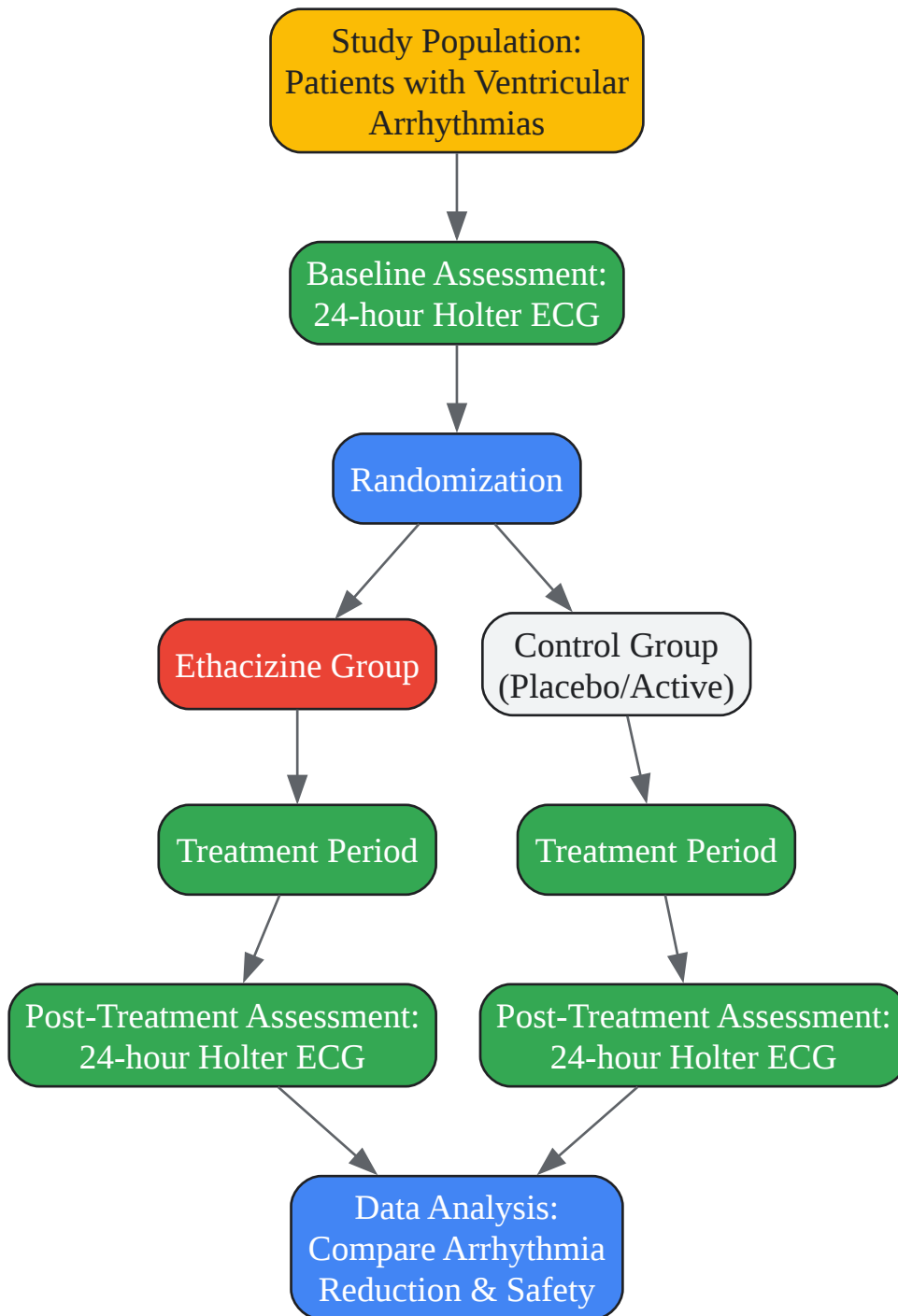
- A 1991 Russian clinical trial on 68 patients with cardiac arrhythmia found Ethacizine corrected ventricular extrasystole in **84.6%** of cases. The study also noted it was effective in eliminating delta-wave and stimulation-induced arrhythmias in 44-56% of patients with WPW syndrome [6].
- An older 1987 comparative study reported an **81% anti-arrhythmic effect** in suppressing frequent and high-grade ventricular extrasystoles, showing better efficacy than two other antiarrhythmic drugs of the time (Ritmilen and Etmozin) [7].

## Experimental Protocol for Antiarrhythmic Efficacy

For researchers, here is a generalized experimental protocol based on the methodologies mentioned in the clinical literature [6] [7]:

- **1. Objective:** To evaluate the antiarrhythmic efficacy and safety of Ethacizine in patients with chronic ventricular rhythm disorders.
- **2. Study Population:** Patients with documented frequent ventricular extrasystoles, bigeminy, paired extrasystoles, or runs of ventricular tachycardia. Historically, studies have included patients with and without organic heart disease.
- **3. Study Design:** Comparative study (e.g., against placebo or another active antiarrhythmic drug like propafenone).
- **4. Dosing & Administration:** The specific dosing regimen should be determined from current clinical guidelines, as the searched studies did not provide detailed protocols.
- **5. Efficacy Assessment:**
  - **Primary Endpoint:** Reduction in arrhythmia frequency, assessed via **24-hour Holter ECG monitoring** [7].
  - **Secondary Endpoints:** Suppression of high-grade arrhythmias (e.g., ventricular tachycardia); efficacy in specific conditions like WPW syndrome [6].
- **6. Safety Assessment:** Continuous monitoring for side effects, particularly those related to cardiac conduction suppression, which has been noted as an effect of the drug class [6].

The following diagram outlines the core workflow for a clinical study investigating Ethacizine's efficacy.



[Click to download full resolution via product page](#)

## Comparison with Propafenone (Class IC Antiarrhythmics)

A 2025 literature review highlights key differences between Ethacizine and Propafenone, another Class IC antiarrhythmic [5]. This information is crucial for making an informed choice in clinical practice and research.

Feature	Ethacizine	Propafenone
Evidence Base	Less known globally; primary use in Russia/CIS; newer studies (e.g., ETERNITY) ongoing [5].	Extensive, global evidence base [5].
Pharmacology	Class IC antiarrhythmic [5].	Class IC antiarrhythmic with additional <b>beta-blocking activity</b> [5].
Key Considerations	Efficacy appears comparable to propafenone for certain arrhythmias; choice may depend on patient-specific factors like dysautonomia [5].	Broader established use; beta-blocking activity is a key differentiator; specific drug interactions must be considered [5].

## Regulatory and Manufacturing Context

While not approved in the U.S., the drug is available as a chemical reference standard for pharmaceutical development [1] [2].

- **Use in ANDA Development:** Suppliers like SynZeal specify that their **Ethacizine Hydrochloride** can be used for **analytical method development, method validation, and Quality Control applications during ANDA submission or commercial production** [1].
- **Reference Standards:** The product is offered for R&D and analytical purposes, with traceability to pharmacopeial standards (USP/EP) available based on feasibility [1].

## Key Insights for Professionals

- **Regional Status:** Ethacizine is an established therapy in some regions but remains outside the U.S. regulatory landscape.
- **Clinical Niche:** Recent research explores its use in modern protocols, such as a "pill-in-the-pocket" approach for atrial fibrillation [5].

- **Safety Heritage:** When considering Class IC drugs, professionals must be aware of the safety legacy from the **Cardiac Arrhythmia Suppression Trial**, which showed increased risk after myocardial infarction for drugs in this class [5]. This history informs their use in patients with structural heart disease.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | CAS No. 33414-33-4 | | SynZeal Ethacizine [synzeal.com]
2. -impurities | Pharmaffiliates Ethacizine Hydrochloride [pharmaffiliates.com]
3. - Safety Data Sheet ethacizine [chemicalbook.com]
4. ANDA Approvals - Third Quarter 2025 | Robins Kaplan LLP [jdsupra.com]
5. Choosing a class IC antiarrhythmic drug for the treatment of ... [medtech.mphu.edu.ua]
6. [Comparative study of the effectiveness of Bonnecor and ... [pubmed.ncbi.nlm.nih.gov]
7. [Comparative study of the effectiveness of ethacizine, ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ethacizine hydrochloride ANDA regulatory standards]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1933674#ethacizine-hydrochloride-anda-regulatory-standards>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)